

# Essential Safety and Handling Protocols for Orphenadrine Citrate

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## Compound of Interest

Compound Name: Orphenadrine Citrate

Cat. No.: B7790700

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Orphenadrine Citrate**. Adherence to these procedural steps is vital for ensuring personal safety and proper disposal.

## Hazard Identification and GHS Classification

**Orphenadrine Citrate** is classified with the following hazards:

- Acute Oral Toxicity (Category 3 or 4): Toxic or harmful if swallowed[1][2][3][4][5].
- Skin and Eye Irritation: May cause irritation upon contact.
- Respiratory Irritation: Inhalation of dust may irritate the lungs.
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.

Severe over-exposure can have significant health consequences, including dizziness, drowsiness, blurred vision, and cardiovascular effects.

## Occupational Exposure and Toxicity Data

Currently, specific occupational exposure limits (OELs) for **Orphenadrine Citrate** have not been established by major regulatory bodies. The available acute toxicity data is summarized below.

Parameter	Value	Species	Source
Oral LD50	150 mg/kg	Mouse	
OSHA PEL	No Established Limit	N/A	
ACGIH TLV	No Established Limit	N/A	
NIOSH REL	No Established Limit	N/A	

## Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted to determine the appropriate level of PPE required for the specific handling task. The following provides a general guideline.

### Engineering Controls

- Ventilation: Always handle **Orphenadrine Citrate** in a well-ventilated area. Local exhaust ventilation or a chemical fume hood should be used to minimize exposure to dust or aerosols.
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible in the work area.

### Standard Handling PPE

- Eye Protection: Wear protective safety glasses with side shields. If there is a splash potential, chemical splash goggles or a face shield should be used.
- Hand Protection: Chemically compatible, impervious gloves (e.g., nitrile or latex) are mandatory to prevent skin contact. Gloves should be inspected before use and changed regularly.
- Body Protection: A standard laboratory coat should be worn to protect street clothing.

### Respiratory Protection

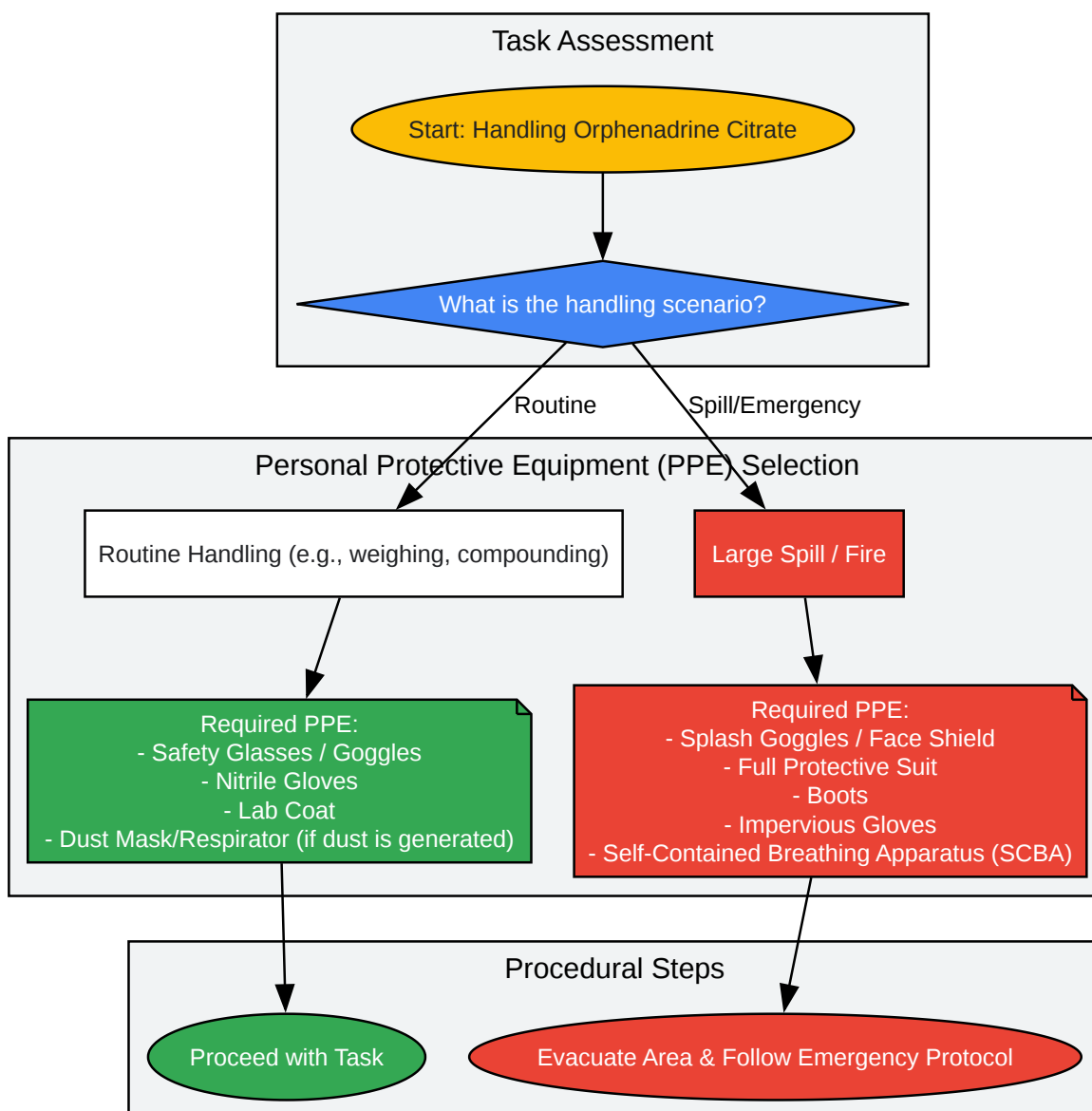
- Dust/Aerosol Exposure: If operations are likely to generate dust or aerosols (e.g., weighing, preparing solutions), a NIOSH-approved dust mask or respirator (such as an N95) must be

used. Personnel must be fit-tested and trained in accordance with OSHA standards.

## PPE for Large Spills or Fire

- Full Protection: In the event of a large spill or fire, a full protective suit, boots, and a self-contained breathing apparatus (SCBA) are required.

PPE Selection Workflow for Orphenadrine Citrate Handling



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